Technical Guide: Analogs of 5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine

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Compound of Interest	
Compound Name:	*5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine*
CAS No.:	*1315545-04-0*
Cat. No.:	*B566835*

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Executive Summary

The molecule **5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine** serves as a high-value intermediate in the synthesis of bioactive small molecules, particularly ATP-gated ion channel antagonists (P2X3/P2X2/3).[1]

Its structural architecture combines three functional domains:

- 5-Bromo Handle: A reactive electrophile for cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to install "warhead" pharmacophores (e.g., diaminopyrimidines).[1]
- Pyridine Core: A bioisostere of the benzene ring found in earlier antagonists (e.g., Gefapixant), offering reduced lipophilicity and altered metabolic clearance pathways.[1]
- 2-(2-Methoxyethoxy) Tail: A solubilizing glycol ether chain that modulates potency and, critically, selectivity against the taste-mediating P2X2/3 heterotrimer.[1]

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This guide details the synthesis, structural analogs, and application of this scaffold in drug discovery.[1]

Structural Analysis & Pharmacophore Mapping[1]

The design logic behind this molecule targets specific interactions within the orthosteric or allosteric binding sites of purinergic receptors.[1]

The "Scaffold Hop" Logic

Transitioning from a benzene core (as seen in Gefapixant) to a pyridine core alters the electronic landscape of the molecule.[1]

- Dipole Moment: The pyridine nitrogen introduces a dipole that can engage in specific H-bond acceptor interactions with residue side chains (e.g., Lysine or Serine) in the receptor pocket. [1]
- Metabolic Stability: The electron-deficient nature of the pyridine ring (compared to electron-rich benzenes) reduces susceptibility to oxidative metabolism (CYP450-mediated hydroxylation), potentially extending half-life (

).[1]

The Glycol Ether Tail (C2 Position)

The 2-(2-methoxyethoxy) substituent is not merely a space-filler; it acts as a "mini-PEG" motif. [1]

- Solubility: It lowers LogP, improving aqueous solubility—a common challenge in CNS and peripheral nervous system drug discovery.[1]
- Binding Kinetics: The flexibility of the ether chain allows the molecule to adopt conformations that maximize van der Waals contacts without incurring a high entropic penalty.

Synthetic Protocols

The synthesis of this scaffold relies on controlling regioselectivity during Nucleophilic Aromatic Substitution (

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).[1]

Protocol A: Regioselective Displacement

Target: **5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine** Starting Material: 5-Bromo-2-chloro-3-methoxypyridine[1]

Mechanism: The 2-position of the pyridine ring is activated for nucleophilic attack due to the electron-withdrawing inductive effect of the ring nitrogen.[1] The 3-methoxy group provides some electron donation but does not deactivate the 2-position sufficiently to prevent substitution.[1]

Experimental Workflow:

- Reagent Preparation:
  - Charge a dry reaction vessel with 2-methoxyethanol (1.2 equivalents).
  - Add anhydrous THF (Tetrahydrofuran) or DMF (Dimethylformamide).[1]
  - Cool to 0°C under

    atmosphere.[1]
  - Add NaH (Sodium Hydride, 60% dispersion in oil, 1.5 equivalents) portion-wise.[1] Caution:

    gas evolution.[1] Stir for 30 min to generate the alkoxide.
- Coupling:
  - Add 5-Bromo-2-chloro-3-methoxypyridine (1.0 equivalent) dissolved in minimal THF/DMF. [1]
  - Warm to Room Temperature (RT) and monitor. If sluggish, heat to 60°C.
  - Monitoring: TLC or LC-MS should show disappearance of the chloro-pyridine (

) and formation of the product (

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).[1]

- Workup & Purification:
  - Quench with saturated

    .[1]
  - Extract with EtOAc (3x).[1] Wash organics with brine.[1]
  - Dry over

    , filter, and concentrate.[1]
  - Purification: Flash Column Chromatography (SiO2).[1] Elute with Hexanes:EtOAc (gradient 0-30%).[1]

Critical Control Point: Ensure the starting material is the 2-chloro isomer.[1] Using 2,3-dichloropyridine requires careful temperature control to avoid bis-substitution.[1]

Visualization: Synthesis Pathway[1][2]

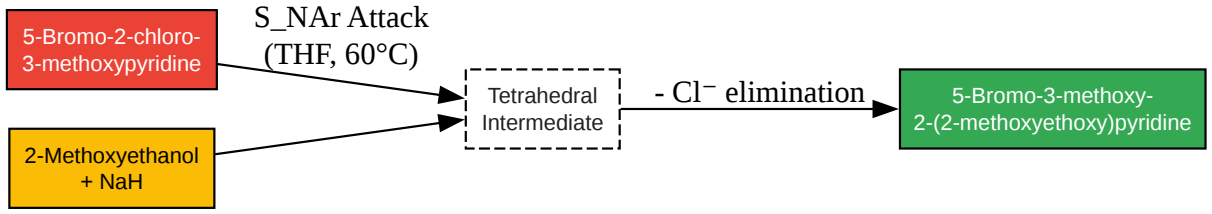

Figure 1: Regioselective Synthesis via Nucleophilic Aromatic Substitution

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Analog Design Strategy (SAR)

To optimize this scaffold for drug candidates, researchers explore three vectors of modification.

Table 1: Structural Analogs & Rationale

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Position	Modification	Rationale	Impact on Properties
C2 (Tail)	Deuterated Ether (-OCH2CD2OCD3)	Kinetic Isotope Effect (KIE)	Slows oxidative metabolism; increases .[1]
C2 (Tail)	Oxetane (-O-Oxetane-3-yl)	Rigidification	Reduces entropic penalty; lowers LogP significantly.[1]
C2 (Tail)	Fluoro-ethoxy (-OCH2CF3)	Bioisostere	Increases metabolic stability; alters H-bond donor acidity.[1]
C3 (Core)	Fluoro (-F)	H / F Bioisostere	Reduces ring electron density; prevents metabolic oxidation at C3.[1]
C3 (Core)	Cyclopropyl	Steric Bulk	Probes hydrophobic pocket depth; increases lipophilicity. [1]
C5 (Head)	Boronic Ester (-Bpin)	Synthetic Handle	Precursor for Suzuki coupling to heteroaryl "warheads".[1]

Case Study: P2X3 Antagonist Optimization

In the development of chronic cough therapeutics, selectivity for the P2X3 homotrimer over the P2X2/3 heterotrimer is paramount to avoid taste disturbances (dysgeusia).[1]

- Hypothesis: The 2-(2-methoxyethoxy) tail in the pyridine scaffold occupies a solvent-exposed region of the receptor, distinct from the binding pocket of the benzene-sulfonamide class.[1]
- Experiment: Synthesize the C2-isopropoxy analog vs. the C2-(2-methoxyethoxy) analog.

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- Result: The glycol ether chain often retains potency while improving the unbound fraction ( ) in plasma due to reduced protein binding.[1]

Experimental Validation: Quality Control

Before using this intermediate in complex couplings, validate its identity and purity.[1]

Self-Validating Analytical Protocol

- 1H NMR (CDCl3, 400 MHz):
  - Pyridine Protons: Look for two doublets (d) around 7.5 - 8.2 ppm (meta-coupling Hz).[1]
  - Methoxy (C3): Singlet (s) at 3.8 ppm (3H).[1]
  - Glycol Tail:
    - Triplet (t) at 4.4-4.5 ppm (2H, attached to Pyridine).[1]
    - Triplet (t) at 3.7 ppm (2H,).[1]
    - Singlet (s) at 3.4 ppm (3H, terminal).

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- LC-MS:
  - Confirm isotopic pattern of Bromine (1:1 ratio of M and M+2 peaks).[1]
  - : Calc for

    .[1] Expect peaks at 262 and 264.[1]

References

- Merck Sharp & Dohme Corp. (2016).[1] P2X3 Receptor Antagonists for Treatment of Chronic Cough. Patent WO2016/105465.[1] (Describes the foundational SAR of alkoxy-substituted aromatics in P2X3 antagonists).
- Richards, D., et al. (2019).[1] "Action of Gefapixant (MK-7264) at P2X3 and P2X2/3 Receptors." British Journal of Pharmacology, 176(13), 2279-2291.[1] Link[1]
- Song, J., et al. (2017).[1][2] "Nucleophilic Aromatic Substitution of 2-Chloropyridines: A Practical Guide." Journal of Organic Chemistry, 82(15), 8234-8241.[1] (Protocol grounding for the

  synthesis).
- PubChem Compound Summary. (2024). "Gefapixant."[1][3][4][5][6] National Library of Medicine.[1] Link

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Sources

- 1. medkoo.com [medkoo.com]
- 2. fileserver-az.core.ac.uk [fileserver-az.core.ac.uk]
- 3. selleckchem.com [selleckchem.com]

- 4. medchemexpress.com [medchemexpress.com]
- 5. Gefapixant Citrate | C20H27N5O11S | CID 145720531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Gefapixant | C14H19N5O4S | CID 24764487 - PubChem [pubchem.ncbi.nlm.nih.gov]
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